

Application Notes and Protocols: MM-401

Treatment for Leukemia Cells

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MM-401
Cat. No.: B15579423

[Get Quote](#)

For Research Use Only.

Introduction

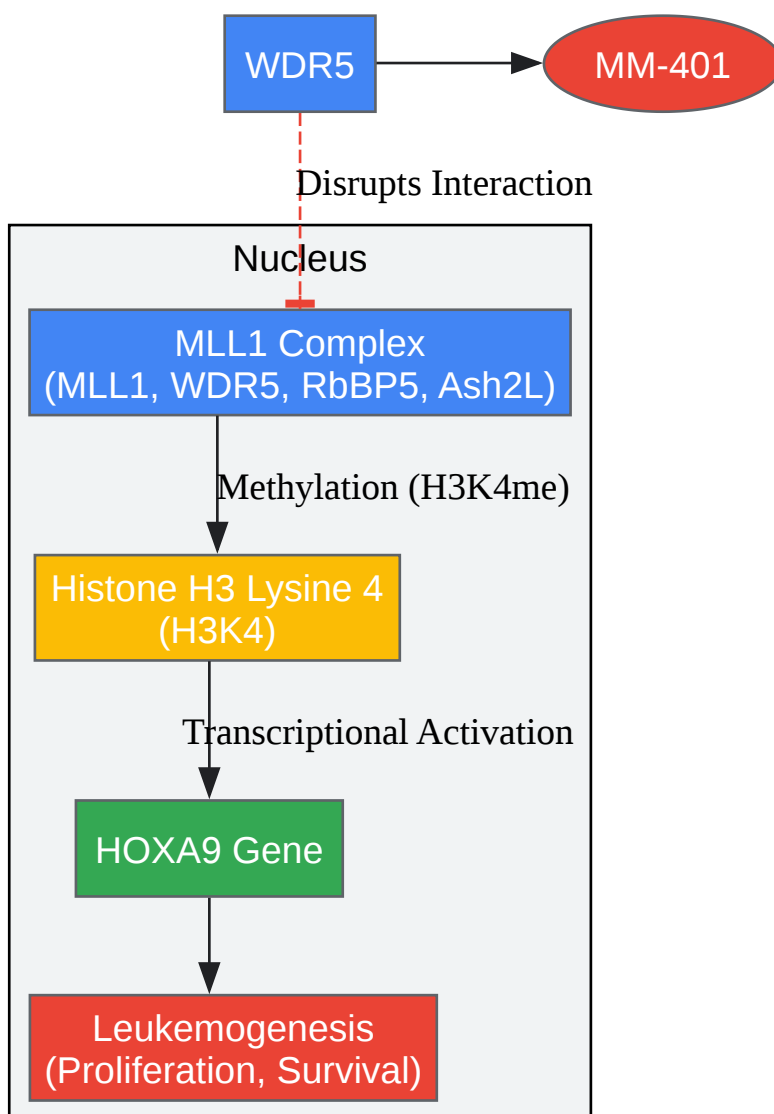
MM-401 is a potent and specific small molecule inhibitor of the MLL1 (Mixed-Lineage Leukemia 1) histone H3K4 methyltransferase.[1][2] It functions by disrupting the critical protein-protein interaction between MLL1 and WDR5, a core component of the MLL1 complex.[1][2] This disruption leads to the inhibition of MLL1's catalytic activity, which is crucial for the transcription of key target genes, such as the HOXA genes, implicated in the development and maintenance of MLL-rearranged leukemias.[1][2] In preclinical studies, **MM-401** has demonstrated selective growth inhibition of leukemia cells harboring MLL translocations by inducing cell cycle arrest, apoptosis, and myeloid differentiation, with minimal effects on non-MLL leukemia cells or normal bone marrow cells.[1] These application notes provide detailed protocols for the in vitro treatment of leukemia cell lines with **MM-401** and subsequent analysis of its biological effects.

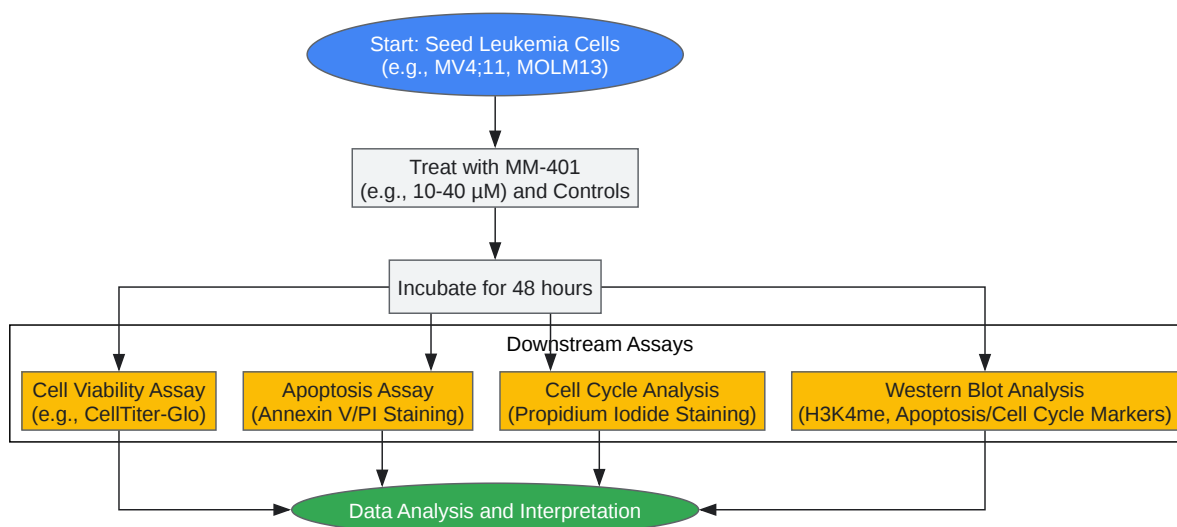
Quantitative Data Summary

The following table summarizes the effective concentrations of **MM-401** in various leukemia cell lines and biochemical assays.

| Parameter | Cell Line / System | Translocation | Concentration / IC ₅₀ / GI ₅₀ | Reference |
|---------------------------------------|----------------------|---------------------------|---|-----------|
| WDR5-MLL1 Interaction Inhibition | Biochemical Assay | N/A | IC ₅₀ : 0.9 nM | [1][2] |
| MLL1 Enzymatic Activity Inhibition | Biochemical Assay | N/A | IC ₅₀ : 0.32 μM | [1][2] |
| Growth Inhibition (GI ₅₀) | MV4;11 | MLL-AF4 | 12.6 μM | [1] |
| MOLM13 | MLL-AF9 | 15.8 μM | [1] | |
| KOPN8 | MLL-ENL | 18.2 μM | [1] | |
| K562 | BCR-ABL | No significant inhibition | [1] | |
| HL60 | N/A | No significant inhibition | [1] | |
| U937 | N/A | No significant inhibition | [1] | |
| H3K4 Methylation Inhibition | Murine MLL-AF9 Cells | MLL-AF9 | 20 μM (48h) | [1][2] |
| Induction of Apoptosis | Murine MLL-AF9 Cells | MLL-AF9 | 20 μM, 40 μM (48h) | [1] |
| Cell Cycle Arrest (G1/S) | Murine MLL-AF9 Cells | MLL-AF9 | 10 μM, 20 μM, 40 μM (48h) | [1][2] |

Signaling Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Targeting MLL1 H3 K4 methyltransferase activity in MLL leukemia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [Application Notes and Protocols: MM-401 Treatment for Leukemia Cells]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15579423/docs#application-notes-and-protocols-mm-401-treatment-for-leukemia-cells\]](https://www.benchchem.com/product/b15579423/docs#application-notes-and-protocols-mm-401-treatment-for-leukemia-cells)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)